

Solubility of isobutyl angelate in different solvents

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Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: *B145879*

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An In-depth Technical Guide to the Solubility of **Isobutyl Angelate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **isobutyl angelate**, a key compound in the flavor, fragrance, and pharmaceutical industries. Understanding its solubility is critical for formulation development, dosage design, and ensuring bioavailability. This document presents available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a workflow diagram to guide laboratory procedures.

Executive Summary

Isobutyl angelate, an ester known for its fruity, chamomile-like aroma, exhibits solubility properties typical of a medium-chain fatty acid ester. It is characterized by low solubility in aqueous solutions and high solubility in organic solvents and oils. This guide consolidates predictive and experimental data to provide a clear reference for laboratory and development work. The primary method for experimental solubility determination, the shake-flask method, is detailed herein.

Solubility Data

The solubility of **isobutyl angelate** has been described qualitatively in various sources and quantitatively predicted by computational models. While extensive experimental data across a

wide range of solvents is not readily available in the public domain, the following tables summarize the existing information.

Quantitative Solubility Data

The following table presents the available quantitative solubility value for **isobutyl angelate**. This value is derived from computational predictions (ALOGPS).

Solvent	Chemical Formula	Temperature (°C)	Pressure (atm)	Solubility	Data Source
Water	H ₂ O	Not Specified	Not Specified	1.19 g/L	Predicted[1] [2]

Qualitative Solubility Data

This table summarizes the descriptive solubility information for **isobutyl angelate** in various common solvents.

Solvent/Solvent Class	Solubility Description	Source
Water	Insoluble, Very Slightly Soluble	[2][3][4]
Ethanol	Soluble	[3][4]
Methanol	Almost Transparent (Implies high solubility)	[5][6]
Oils	Soluble	[3]
Organic Solvents (General)	More soluble than in water	[7]
Acetone	Soluble (Inferred from similar esters)	[8]
Methylated Spirits	Soluble (Inferred from similar esters)	[8]

Experimental Protocol: Solubility Determination via Shake-Flask Method

The Shake-Flask method is the gold-standard technique for determining the thermodynamic solubility of a compound.^{[9][10]} The following protocol describes the procedure for determining the solubility of **isobutyl angelate** in a given solvent, followed by quantification using UV-Vis spectrophotometry.

Materials and Equipment

- **Isobutyl Angelate** (purity >98%)
- Solvent of interest (e.g., water, ethanol, phosphate-buffered saline)
- Glass flasks or vials with screw caps
- Thermostatic shaker or incubator with agitation
- Analytical balance
- Centrifuge
- Syringe filters (0.45 µm)
- UV-Vis Spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes

Procedure

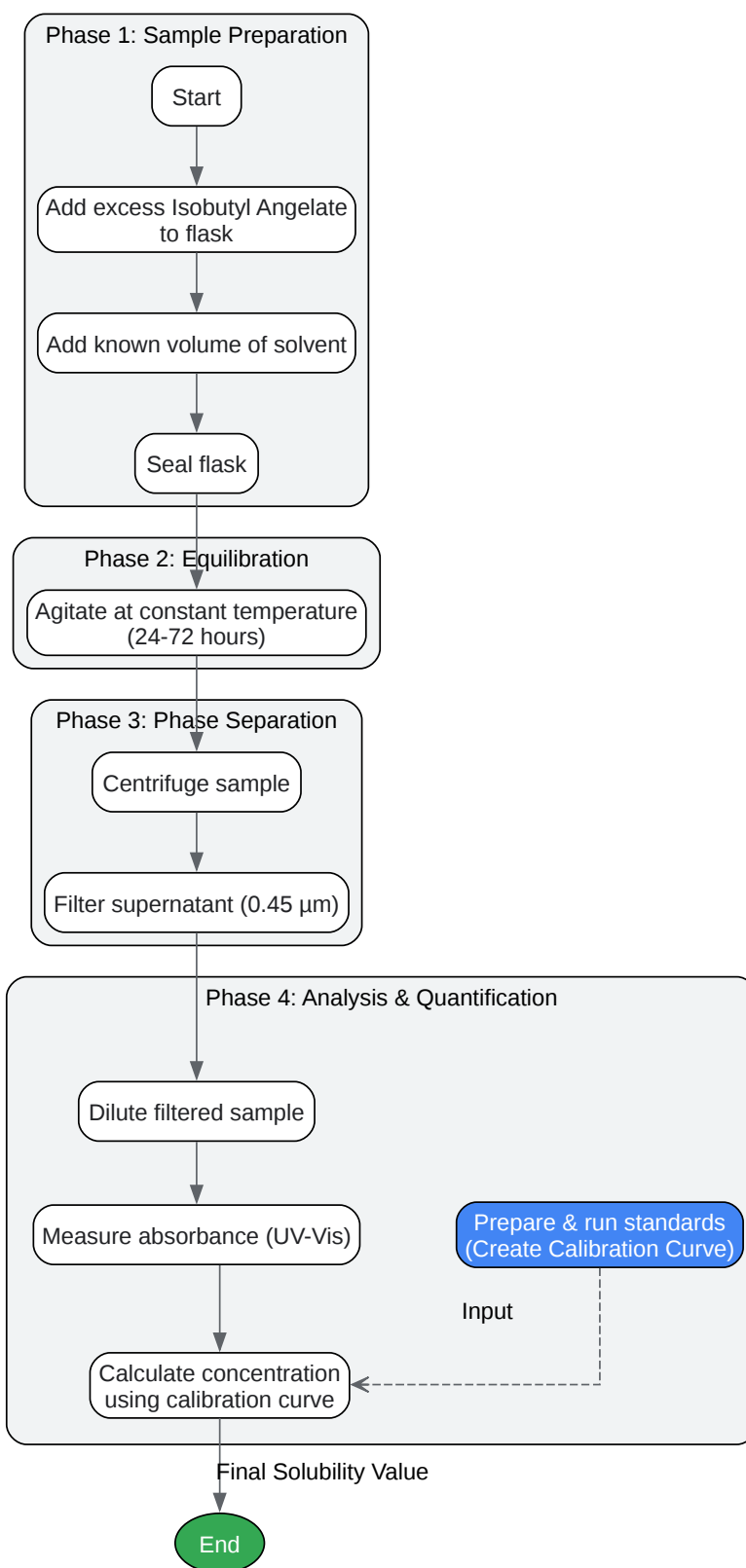
- Preparation of Saturated Solution:
 1. Add an excess amount of **isobutyl angelate** to a glass flask. The excess is crucial to ensure that a saturated equilibrium is reached.^[9] A common approach is to use an amount that is 5-fold the estimated solubility.^[11]

2. Add a known volume of the desired solvent to the flask.
 3. Seal the flask tightly to prevent solvent evaporation.
 4. Place the flask in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a predetermined equilibration period. This period can range from 24 to 72 hours, which is generally sufficient to reach equilibrium.[\[10\]](#)[\[12\]](#)
 5. Prepare at least three replicate samples to ensure reproducibility.[\[11\]](#)
- Phase Separation:
 1. After the equilibration period, allow the flasks to stand undisturbed at the same temperature to let undissolved solute settle.
 2. To separate the saturated solution from the excess solid, centrifuge the samples at high speed.[\[13\]](#)[\[14\]](#)
 3. Carefully withdraw the supernatant using a pipette. For higher precision, filter the supernatant through a syringe filter (e.g., 0.45 µm) that is compatible with the solvent and does not bind the solute.[\[13\]](#)[\[14\]](#)
 - Quantification by UV-Vis Spectrophotometry:
 1. Preparation of Calibration Curve:
 - Prepare a high-concentration stock solution of **isobutyl angelate** in the chosen solvent.
 - Perform a series of serial dilutions to create at least five standard solutions of known concentrations.
 - Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}) for **isobutyl angelate**.[\[15\]](#)
 - Plot a calibration curve of absorbance versus concentration. The relationship should be linear, following the Beer-Lambert law.[\[16\]](#)
 2. Sample Analysis:

- Dilute the filtered saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at λ_{max} .
- Use the calibration curve equation to determine the concentration of **isobutyl angelate** in the diluted sample.[\[17\]](#)
- Calculate the concentration in the original saturated solution by multiplying by the dilution factor. This final value represents the solubility of **isobutyl angelate** in that solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of solubility using the shake-flask method.



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Caption: Workflow for determining solubility via the shake-flask method.

Applications and Relevance

The solubility data and protocols provided are essential for several applications:

- **Drug Development:** For its potential use as an excipient or active ingredient, understanding aqueous and lipid solubility is fundamental for formulation design, predicting bioavailability, and developing delivery systems.[5] Low aqueous solubility can be a major hurdle in drug development.[14]
- **Flavor and Fragrance Industry:** **Isobutyl angelate** is used as a flavoring and fragrance agent.[7][18] Its solubility in oils, ethanol, and other solvents dictates how it can be incorporated into food products, cosmetics, and perfumes.[3][19]
- **Antimicrobial Research:** As a component of essential oils with antimicrobial properties, its solubility influences its efficacy in various media and its potential for use in oral care products.[5][6]

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